

# 1,8-Diamino-p-menthane: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1,8-Diamino-p-menthane

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This technical guide provides comprehensive safety and handling information for **1,8-Diamino-p-menthane** (CAS No. 80-52-4), a versatile diamine used in the synthesis of various chemical compounds. Due to its hazardous properties, a thorough understanding of its safety profile and proper handling procedures is crucial for personnel in research and development settings.

## Hazard Identification and Classification

**1,8-Diamino-p-menthane** is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.[1][2][3] It is also corrosive and can cause severe skin burns and serious eye damage.[1][2] The material is a combustible liquid and may emit corrosive and toxic fumes upon combustion.[1][4]

## Physicochemical and Toxicological Data

A summary of the key quantitative safety and toxicological data for **1,8-Diamino-p-menthane** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Physical State	Liquid	[5][6]
Appearance	Colorless to blackish liquid	[7]
Odor	Terpene-like	[1]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> N <sub>2</sub>	[6][8]
Molecular Weight	170.30 g/mol	[6][8]
Boiling Point	107-126 °C at 10 mmHg	[5][6]
Melting Point	-45 °C	[5][6]
Flash Point	93 °C (199.4 °F) - closed cup	[5][6][9]
Density	0.914 g/mL at 25 °C	[5][6]
Vapor Pressure	10 mmHg at 20 °C	[5][6]
Solubility	Slightly soluble in water	[4][7]
Acute Oral Toxicity (LD50)	704 mg/kg (rat)	[1]
Acute Dermal Toxicity (LD50)	292 mg/kg (rabbit)	[1]
Acute Intraperitoneal Toxicity (LD50)	50 mg/kg (mouse)	[1]

## Experimental Protocols for Toxicity Assessment

The toxicological data presented above are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While the specific study reports for **1,8-Diamino-p-menthane** are not publicly available, the methodologies likely followed these general principles:

### Acute Oral Toxicity (OECD 420, 423, or 425)

The acute oral toxicity, which determines the LD50 value, is generally assessed in rodents, most commonly rats.[4][5][10][11] The fundamental procedure involves the following steps:

- Animal Selection: Healthy, young adult rodents of a single sex (typically females) are used.  
[11]
- Fasting: Animals are fasted (food, but not water, is withheld) overnight prior to administration of the substance.[12][13]
- Administration: A single dose of **1,8-Diamino-p-menthane** is administered by gavage using a stomach tube.[5][12] The dosage is selected from a range of fixed levels.
- Observation: The animals are observed for a period of at least 14 days for signs of toxicity and mortality.[5][13] Body weight is recorded weekly.[5]
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.  
[5][10]
- LD50 Calculation: The LD50 value is then calculated statistically as the dose expected to cause death in 50% of the test animals.[13]

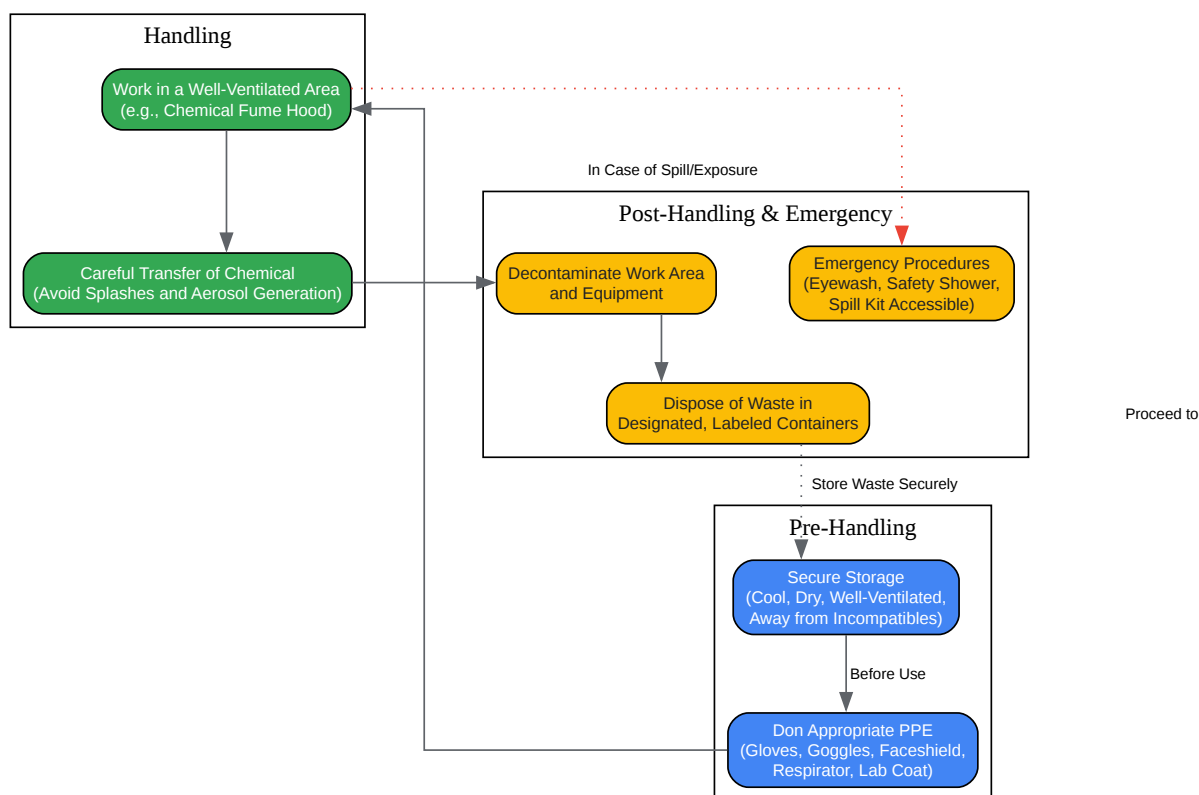
## Acute Dermal Toxicity (OECD 402)

The acute dermal LD50 is determined to assess the hazards associated with skin contact. The protocol typically involves:

- Animal Selection: Young adult rats, rabbits, or guinea pigs are used, with the fur on the dorsal area clipped 24 hours before the test.[14]
- Application: The test substance is applied uniformly over a defined area of the clipped skin (approximately 10% of the body surface area) and held in contact with a porous gauze dressing for 24 hours.[14][15]
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[14] Skin irritation at the site of application is also evaluated.[16]
- LD50 Determination: The dermal LD50 is calculated based on the observed mortality.[14]

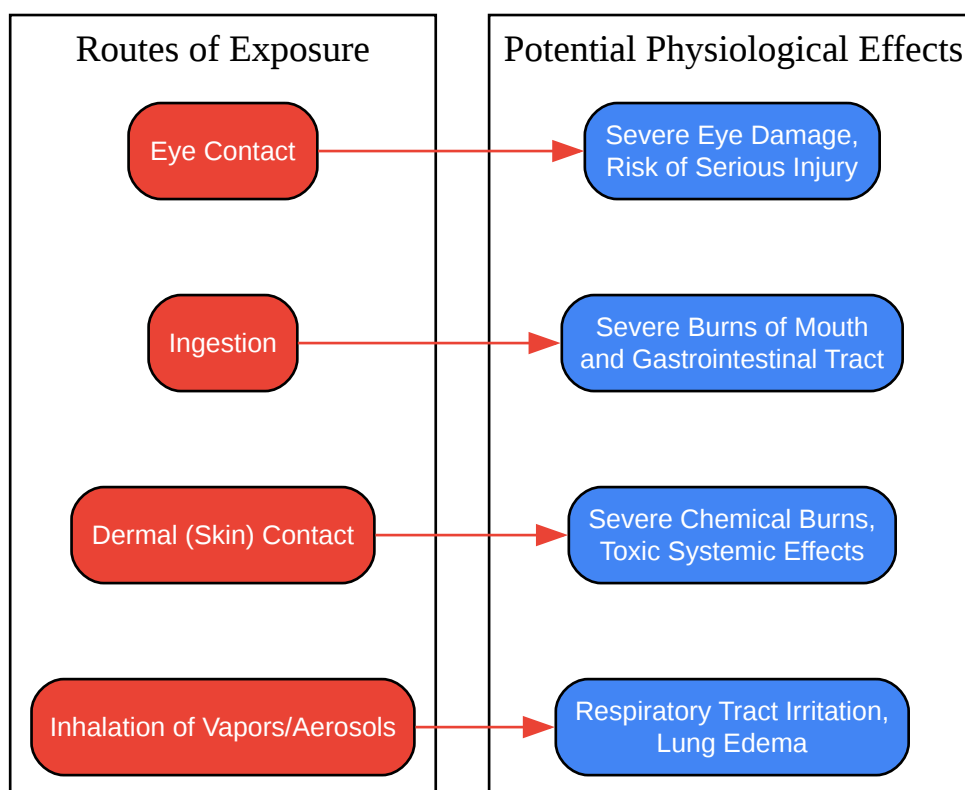
## Visualizing Safety and Exposure

To aid in the understanding of the safe handling and potential risks of **1,8-Diamino-p-menthane**, the following diagrams illustrate a recommended handling workflow and the potential routes of exposure and their physiological consequences.



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A logical workflow for the safe handling of **1,8-Diamino-p-menthane**.



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Potential routes of exposure to **1,8-Diamino-p-menthane** and associated physiological effects.

## Handling and Storage Precautions

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5][9]
- Skin Protection: Chemical-resistant gloves (e.g., PVC), a PVC apron, and overalls should be worn.[1] Contaminated clothing should be removed immediately and washed before reuse. [4]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[2] If there is a risk of overexposure, an approved respirator with a suitable filter (e.g., type ABEK) is necessary.[5][9]

## Safe Handling Practices

- Avoid all personal contact, including inhalation of vapors.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][4]
- Use non-sparking tools to prevent ignition.[2][4]
- Ensure eyewash stations and safety showers are readily accessible.[10]

## Storage Conditions

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2][4]
- Keep away from incompatible materials such as strong acids and oxidizing agents.[1][4]
- Store in a locked-up area.[4][12]
- Protect from heat, sparks, and open flames.[1]

## First Aid and Emergency Procedures

### First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate emergency medical help.[1][4]
- If on Skin: Immediately flush the skin with plenty of water. Remove all contaminated clothing. Seek immediate medical attention.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1][4]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[4]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, foam, dry chemical, or carbon dioxide.[1][4]

- Specific Hazards: Combustion may produce toxic and corrosive fumes, including carbon oxides and nitrogen oxides.[1]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1][4]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.[2][4]
- Environmental Precautions: Prevent the substance from entering drains and waterways.[2][4]
- Containment and Cleaning: Absorb the spill with inert material and place it in a suitable, closed container for disposal.[2][4]

## Stability and Reactivity

- Chemical Stability: The product is considered stable under normal storage conditions.[1]
- Incompatible Materials: Avoid contact with strong acids, oxidizing agents, copper, and aluminum and its alloys.[1]
- Hazardous Decomposition Products: Combustion can produce carbon dioxide, carbon monoxide, and nitrogen oxides.[1]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for **1,8-Diamino-p-menthane** before use and consult with your institution's safety officer for specific guidance.

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